

Optimizing Atg4B-IN-2 dosage for specific cancer cell lines

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Compound of Interest

Compound Name: Atg4B-IN-2

Cat. No.: B10861317

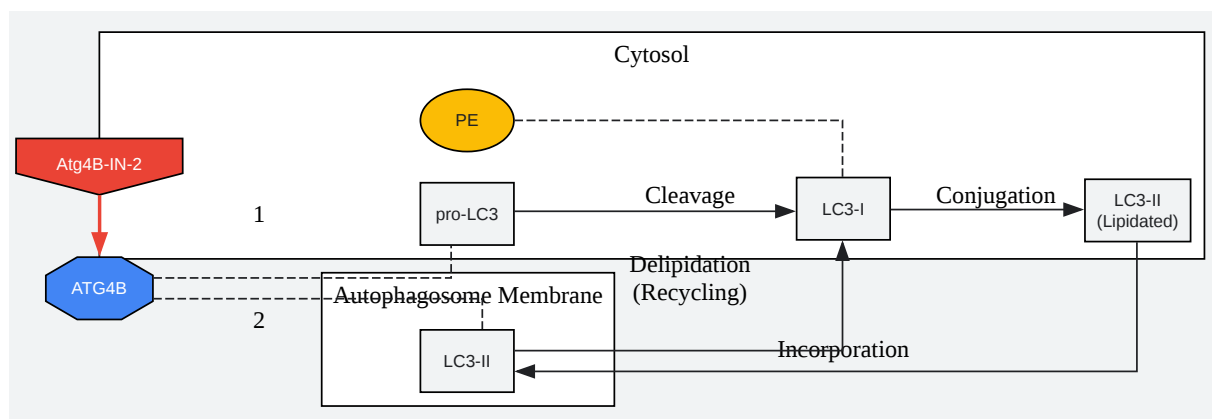
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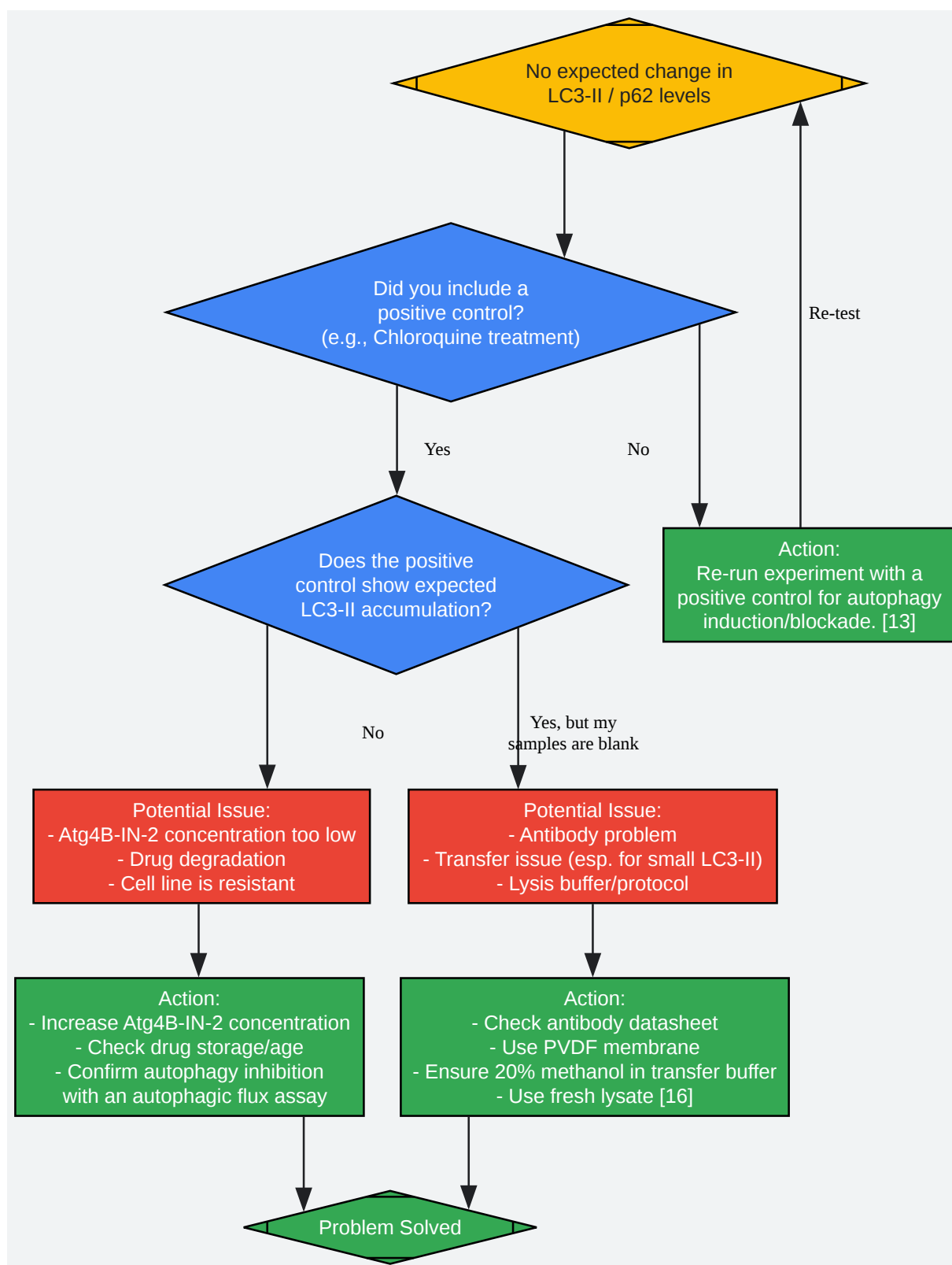
Frequently Asked Questions (FAQs)

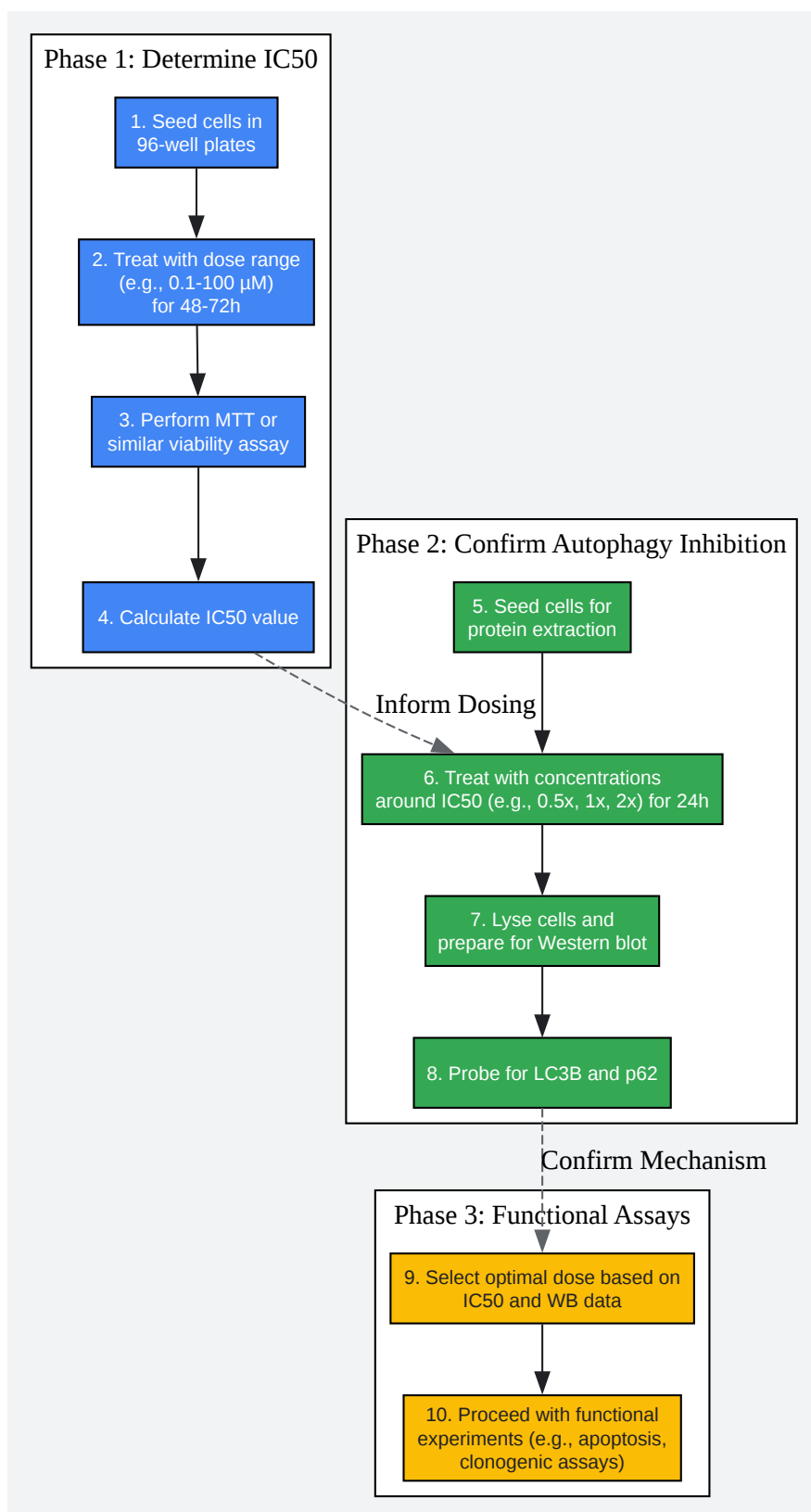
Q1: What is **Atg4B-IN-2** and how does it work?

Atg4B-IN-2 is a potent and specific small-molecule inhibitor of Autophagy Related 4B Cysteine Peptidase (ATG4B). ATG4B is a critical enzyme in the autophagy pathway, a cellular recycling process that cancer cells often exploit to survive stress. ATG4B performs two key functions: 1) It cleaves the precursor form of LC3 (pro-LC3) to its active form, LC3-I. 2) It recycles lipidated LC3 (LC3-II) from the autophagosome membrane, allowing the autophagy process to be sustained.

Atg4B-IN-2 works by binding to the active site of the ATG4B enzyme, preventing it from processing LC3. This inhibition blocks autophagosome formation and maturation, leading to a shutdown of the autophagy pathway. In many cancer cells that rely on autophagy for survival, this leads to cell death.^{[1][2][3]}







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References

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- 2. A novel ATG4B antagonist inhibits autophagy and has a negative impact on osteosarcoma tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Discovery of a small molecule targeting autophagy via ATG4B inhibition and cell death of colorectal cancer cells in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
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